

What is the chemical structure of 1'-O-methyl neochebulii

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1'-O-methyl neochebulinate

Cat. No.: B12370840

Get Qu

An In-Depth Technical Guide to 1'-O-methyl neochebulinate

For Researchers, Scientists, and Drug Development Professionals

Abstract

1'-O-methyl neochebulinate is a hydrolysable tannin found in the medicinal plant Terminalia chebula. As a member of the tannin family, it is part of a biological activities, including anti-inflammatory and antioxidant properties. This technical guide provides a comprehensive overview of the chemical s alongside available data on its physicochemical properties and biological context. While specific quantitative biological activity and detailed experimer not extensively documented in publicly available literature, this guide furnishes information on related compounds and general methodologies for the Terminalia chebula. The potential mechanism of action, through the modulation of key inflammatory signaling pathways, is also discussed, providing a development endeavors.

Chemical Structure and Properties

1'-O-methyl neochebulinate is a complex hydrolysable tannin. Its structure is characterized by a central glucose core esterified with galloyl and cheł ether group at the 1'-O position.

Chemical Identifiers:

- IUPAC Name: (3S)-4-[(2R,3R,4R,5R,6S)-5-hydroxy-4,6-bis[(3,4,5-trihydroxybenzoyl)oxy]-2-[(3,4,5-trihydroxybenzoyl)oxymethyl]oxan-3-yl]oxy-4-ox methoxycarbonyl-1-oxo-3,4-dihydroisochromen-4-yl]butanoic acid[1]
- Molecular Formula: C42H36O28[1]
- Molecular Weight: 988.7 g/mol

Physicochemical Data

Specific experimental data on the physicochemical properties of **1'-O-methyl neochebulinate**, such as melting point, solubility, and pKa, are not reac following table summarizes computed properties available from public databases.



Foundational & Exploratory

Check Availability & Pricing

Property	Value (Computed)	Source
Molecular Weight	988.7 g/mol	PubChem
XLogP3	0.7	PubChem
Hydrogen Bond Donors	15	PubChem
Hydrogen Bond Acceptors	28	PubChem
Rotatable Bond Count	15	PubChem
Exact Mass	988.13931049	PubChem
Monoisotopic Mass	988.13931049	PubChem
Topological Polar Surface Area	467 Ų	PubChem
Heavy Atom Count	70	PubChem

Biological Context and Potential Mechanism of Action

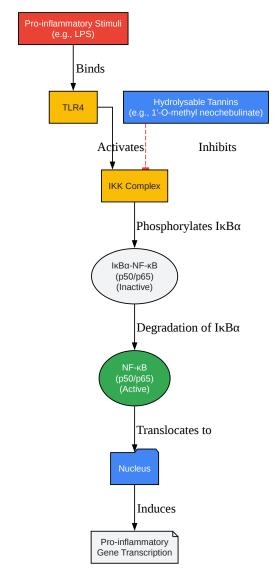
While direct studies on the biological activity of **1'-O-methyl neochebulinate** are limited, the therapeutic effects of the plant it is isolated from, Termin biological activities of Terminalia chebula extracts are largely attributed to their rich content of hydrolysable tannins.

Research has shown that hydrolysable tannin fractions from Terminalia chebula possess potent anti-inflammatory properties.[2] These effects are me of key cellular signaling pathways involved in the inflammatory response, namely the Nuclear Factor-kappa B (NF-kB) and Mitogen-Activated Protein

Modulation of the NF-kB Signaling Pathway

The NF-κB signaling cascade is a central regulator of inflammation. In response to pro-inflammatory stimuli, the IκB kinase (IKK) complex becomes a subsequent degradation of the inhibitory IκBα protein. This allows the NF-κB (p50/p65) dimer to translocate to the nucleus and induce the transcriptio cytokines and chemokines. Hydrolysable tannins from Terminalia chebula have been shown to inhibit this pathway, thereby reducing the expression c





Click to download full resolution via product page

Figure 1. Proposed inhibitory action of hydrolysable tannins on the NF-kB signaling pathway.

Experimental Protocols

Detailed, validated protocols for the specific isolation and synthesis of **1'-O-methyl neochebulinate** are not readily available. However, general meth hydrolysable tannins from Terminalia chebula can be adapted.

General Protocol for the Extraction of Hydrolysable Tannins from Terminalia chebula

This protocol is a generalized procedure based on common phytochemical extraction techniques for tannins. Optimization will be required for the spe

- 1. Plant Material Preparation:
- · Obtain dried fruits of Terminalia chebula.
- Grind the fruits into a fine powder to increase the surface area for extraction.
- 2. Extraction:
- The powdered plant material is typically extracted with a polar solvent. A mixture of methanol and water (e.g., 80% methanol) is often effective.
- Perform the extraction at room temperature or with gentle heating (e.g., 40-60 °C) with continuous stirring for several hours. Maceration or soxhlet



Foundational & Exploratory

Check Availability & Pricing

- · Repeat the extraction process multiple times with fresh solvent to ensure maximum yield.
- 3. Filtration and Concentration:
- · Combine the extracts and filter to remove solid plant material.
- · Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent. This yields a crude extract.
- 4. Fractionation:
- The crude extract can be further fractionated using liquid-liquid partitioning with solvents of increasing polarity (e.g., hexane, ethyl acetate, n-butano polarity. Hydrolysable tannins are typically found in the more polar fractions (e.g., ethyl acetate and n-butanol).
- 5. Chromatographic Purification:
- The tannin-rich fraction is then subjected to chromatographic techniques for the isolation of individual compounds.
- Column Chromatography: Silica gel or Sephadex LH-20 are commonly used stationary phases. Elution is performed with a gradient of solvents, su ethyl acetate and methanol.
- High-Performance Liquid Chromatography (HPLC): Preparative HPLC with a C18 column is a highly effective method for the final purification of incide be a gradient of water (with a small amount of acid, e.g., formic acid, for better peak shape) and methanol or acetonitrile.
- 6. Structure Elucidation:
- The structure of the purified compound is confirmed using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy (¹H Spectrometry (MS).

Click to download full resolution via product page

// Nodes Start [label="Dried Terminalia chebula Fruits", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFI Extraction [label="Solvent Extraction\n(e.g., 80% Methanol)"]; Filtration [label="Filtration & Concentration" Extract", shape=cylinder, fillcolor="#FBBC05", fontcolor="#202124"]; Fractionation [label="Liquid-Liquid Fraction="Tannin-Rich Fraction", shape=cylinder, fillcolor="#FBBC05", fontcolor="#202124"]; Chromatography [label="Tannin-Rich Fraction", shape=cylinder, fillcolor="#FBBC05", fontcolor="#202124"]; Chromatography [label="tired-methyl neochebulinate", shape=ellips fontcolor="#FFFFFF"]; Analysis [label="Structural Elucidation\n(NMR, MS)"];

// Edges Start -> Grinding; Grinding -> Extraction; Extraction -> Filtration; Filtration -> Crude_Extract; Cru
Fractionation -> Tannin_Fraction; Tannin_Fraction -> Chromatography; Chromatography -> Pure_Compound; Pur

 $\textbf{Figure 2.} \ \textbf{A} \ general \ workflow \ for \ the \ isolation \ and \ identification \ of \ \textbf{1'-O-methyl } \ \textbf{neochebulinate}.$

Conclusion and Future Directions

1'-O-methyl neochebulinate represents a promising lead compound for further investigation, given the established therapeutic potential of the plant inflammatory properties of hydrolysable tannins. The information provided in this guide on its chemical structure and the biological activities of related research.

To advance the development of 1'-O-methyl neochebulinate as a potential therapeutic agent, several key areas need to be addressed:

- Development of a targeted isolation or synthetic protocol to obtain sufficient quantities of the pure compound for comprehensive biological testing.
- · Quantitative assessment of its biological activities, including its anti-inflammatory, antioxidant, and other potential therapeutic effects, to determine i
- Elucidation of its precise mechanism of action, including its specific molecular targets within the NF-kB, MAPK, and other relevant signaling pathwa
- In vivo studies to evaluate its pharmacokinetic profile, safety, and efficacy in relevant animal models of disease.

By addressing these research gaps, the full therapeutic potential of **1'-O-methyl neochebulinate** can be explored, potentially leading to the developr inflammatory and other diseases.



Foundational & Exploratory

Check Availability & Pricing

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. NF-κB Signaling | Cell Signaling Technology [cellsignal.com]
- 2. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [What is the chemical structure of 1'-O-methyl neochebulinate?]. BenchChem, [2025]. [Online PDF]. Available ([https://www.benchchem.com/product/b12370840#what-is-the-chemical-structure-of-1-o-methyl-neochebulinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Tea

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com